

Safety data sheet (SDS) for Diisobutyl dodecanedioate

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Compound of Interest

Compound Name: *Bis(2-methylpropyl)
dodecanedioate*

CAS No.: 40775-22-2

Cat. No.: B14665089

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Technical Guide & Safety Data Sheet Analysis: Diisobutyl Dodecanedioate A Specialized Reference for Pharmaceutical Research & Development

Executive Summary

This technical guide provides a comprehensive safety and handling analysis of Diisobutyl Dodecanedioate (CAS: 59829-80-0), a diester of dodecanedioic acid. While often overshadowed by its n-butyl analog, the isobutyl isomer offers distinct steric properties valuable in drug delivery systems, specifically as a plasticizer in transdermal patches and a lipophilic carrier in topical formulations.

This document deviates from standard SDS templates to provide causal insight—explaining why specific safety protocols are necessary based on the molecule's physicochemical behavior.

SECTION 1: Chemical Identity & Characterization

Scientific Rationale: Precise identification is critical in R&D to avoid isomer confusion. The isobutyl group (branched) imparts lower viscosity and slightly different solvation parameters compared to the n-butyl (linear) ester.

Parameter	Specification
Chemical Name	Diisobutyl dodecanedioate
Synonyms	Bis(2-methylpropyl) dodecanedioate; Dodecanedioic acid, diisobutyl ester
CAS Number	59829-80-0(Note: distinct from Dibutyl ester CAS 15677-90-4)
Molecular Formula	
Molecular Weight	342.51 g/mol
SMILES	<chem>CC(C)COC(=O)CCCCCCCCCCC(=O)OCC(C)C</chem>
Structure Class	Aliphatic Dicarboxylic Acid Ester

SECTION 2: Hazard Identification & Risk Assessment

GHS Classification (2024 Update): Based on Structure-Activity Relationships (SAR) and read-across data from the n-butyl analog and dodecanedioic acid, this substance is classified as Low Hazard but requires standard laboratory precautions.

- Signal Word: None (Warning recommended for R&D settings).
- Hazard Statements:
 - H316: Causes mild skin irritation (Predicted).
 - H413: May cause long-lasting harmful effects to aquatic life (Low solubility prevents rapid biodegradation in static water).
- Precautionary Statements:

- P261: Avoid breathing mist/vapors (Risk of lipoid pneumonia if aspirated).
- P280: Wear protective gloves/eye protection.

Senior Scientist Insight:

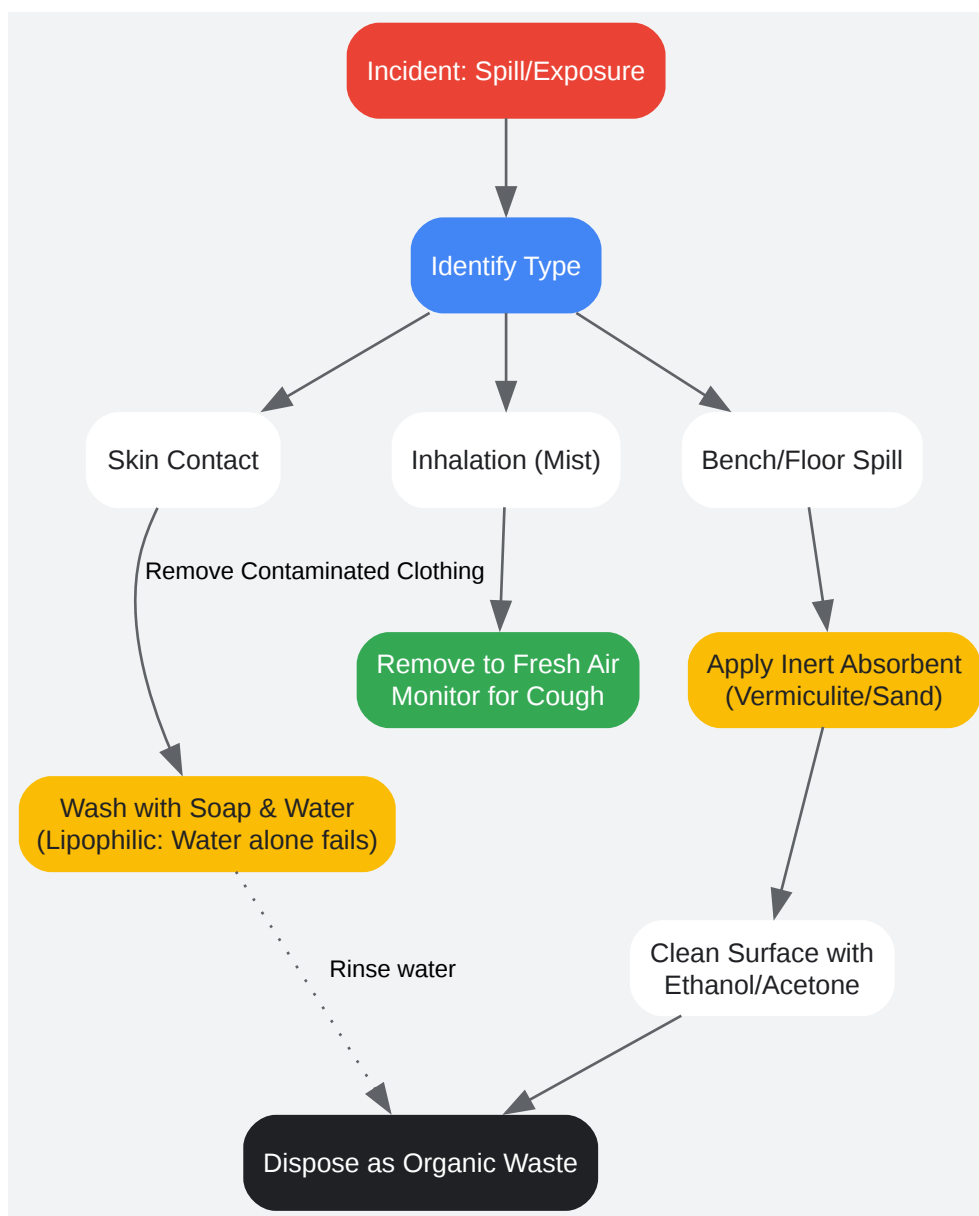
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"While the acute toxicity is low, the lipophilic nature of this ester means it can penetrate the stratum corneum. If it carries solvated impurities (e.g., residual catalysts), those impurities will be delivered transdermally. Therefore, treat 'Technical Grade' material as a potential skin toxicant."

SECTION 3: Emergency Response Protocols

Logical Response Flow

The following decision tree illustrates the decision logic for handling spills, prioritizing containment of lipophilic spread.



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Figure 1: Emergency Response Logic. Note the specific requirement for soap or solvent cleaning due to water insolubility.

First Aid Methodologies

- Inhalation: Move to fresh air. Why? Low vapor pressure means inhalation is rare unless heated or aerosolized. If mist is inhaled, observation for 48 hours is required to rule out chemical pneumonitis.

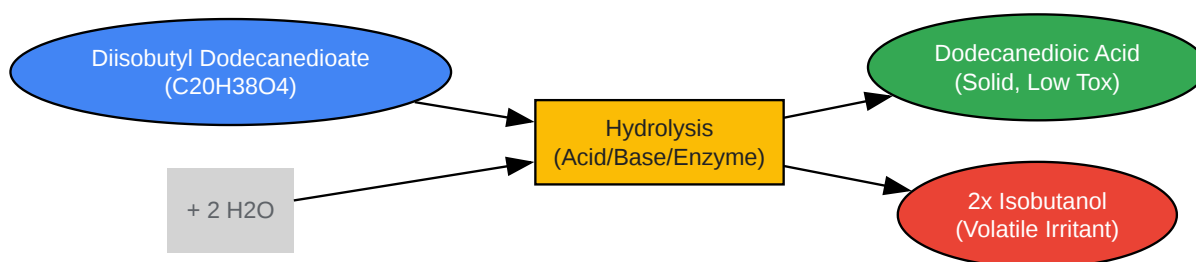
- Skin Contact: Wash thoroughly with soap and water. Do not use solvents on skin (e.g., acetone) as this enhances transdermal absorption of the ester.
- Ingestion: Do NOT induce vomiting. Causality: The viscosity and low surface tension increase the risk of aspiration into the lungs during emesis, which is far more dangerous than the oral toxicity of the ester itself.

SECTION 4: Handling, Storage, & Stability

Stability & Reactivity

Diisobutyl dodecanedioate is stable under ambient conditions but susceptible to hydrolysis under extreme pH or enzymatic activity.

Hydrolysis Pathway: In biological systems or wastewater, esterases cleave the molecule.



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Figure 2: Degradation Pathway. The generation of Isobutanol (a flammable irritant) is the primary concern during degradation.

Storage Protocols

- Atmosphere: Store under dry nitrogen if high purity is required for pharmaceutical use.
Reason: Prevents moisture absorption which catalyzes slow hydrolysis over months.
- Temperature: Ambient (). Avoid freezing to prevent phase separation if additives are present.

- Incompatibilities: Strong oxidizing agents (e.g., Nitric acid, Peroxides). The aliphatic chain is fuel for oxidation.

SECTION 5: Physical & Chemical Properties

Data presented here is synthesized from experimental values of the specific CAS and read-across from the n-butyl analog (

linear).

Property	Value	Technical Note
Physical State	Liquid	Colorless, oily.
Boiling Point		Estimated based on MW 342.5.
Flash Point	(Closed Cup)	High safety margin for flammability.
Density		Floats on water.
Water Solubility		Practically insoluble.
Log Kow	(Predicted)	Highly lipophilic; bioaccumulative potential in static systems.
Vapor Pressure		Negligible evaporation hazard.

SECTION 6: Toxicological Information

Target Audience: Formulation Scientists.

- Acute Toxicity:
 - Oral (Rat):
(Read-across from Dibutyl Dodecanedioate).
 - Dermal (Rabbit):

[1]

- Mechanistic Insight: The molecule is too large to cause acute systemic shock. Toxicity is limited by absorption rate.
- Skin Corrosion/Irritation:
 - Result: Mild irritation.
 - Mechanism:[2][3] Defatting action.[3][4] The ester solubilizes skin lipids, leading to dryness and potential cracking upon repeated exposure.
- Carcinogenicity/Mutagenicity:
 - Not classified as a carcinogen. Ames test negative (based on constituent Dodecanedioic acid).

SECTION 7: Ecological Impact & Disposal

- Biodegradability: Inherently biodegradable but rate-limited by water solubility.
- Aquatic Toxicity:

(Fish, WAF - Water Accommodated Fraction). Not acutely toxic to aquatic life at solubility limit.
- Disposal: Incineration is the only recommended method. The high calorific value makes it suitable for waste-to-energy recovery. Do not pour down drains; it will coat pipes and disrupt bacterial beds in treatment plants.

References

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